

2-Ethylhexyl-d17 Acetate: Technical Monograph & Application Guide

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Compound of Interest

Compound Name: 2-ETHYLHEXYL-D17 ACETATE

CAS No.: 1219802-70-6

Cat. No.: B595005

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Executive Summary & Chemical Identity

2-Ethylhexyl-d17 acetate (CAS: 1219802-70-6) is a high-precision deuterated isotopologue of 2-ethylhexyl acetate. It serves as a critical Internal Standard (IS) in the quantitative analysis of phthalate metabolites (specifically DEHP degradation pathways), environmental volatile organic compounds (VOCs), and flavoring agents.

Unlike general solvents, the D17 variant is engineered for Isotope Dilution Mass Spectrometry (IDMS). Its mass shift (+17 Da) moves the molecular ion and fragments well beyond the natural isotopic envelope of the analyte, eliminating cross-talk and ensuring high-confidence quantification in complex matrices like plasma, wastewater, or polymer leachates.

Chemical Specification Table

| Feature | Specification | Notes |
|-------------------|--------------------------|--|
| Compound Name | 2-Ethylhexyl-d17 Acetate | Fully deuterated alkyl chain |
| CAS Number | 1219802-70-6 | Distinct from unlabeled (103-09-3) |
| Molecular Formula | | Acetate methyl group remains |
| Molecular Weight | 189.37 g/mol | Unlabeled MW is 172.26 g/mol |
| Isotopic Purity | 98 atom % D | Critical for minimizing "M-x" interference |
| Chemical Purity | 98% (GC) | Must be free of 2-ethylhexanol-d17 |
| Appearance | Colorless Liquid | Hygroscopic; store under inert gas |

Supplier Landscape & Procurement Strategy

As a specialized stable isotope, this compound is not a commodity chemical.[1] It is typically produced via custom synthesis or held in small stock quantities by specialized isotope laboratories.

Verified Supplier Tiers

Note: Availability fluctuates. The following are validated sources based on technical capability.

- Primary Source (Stock/Catalog):
 - MedChemExpress (MCE): Lists specific catalog items (Cat. No.: HY-W015304S) with CoA documentation.[2]
 - Toronto Research Chemicals (TRC): Often carries the parent alcohol (2-Ethylhexyl-d17 alcohol) and can perform the esterification on demand if the acetate is out of stock.
- Secondary Source (Custom Synthesis):

- C/D/N Isotopes: Specializes in high-enrichment deuterium labeling. If not listed, they synthesize from the d17-alcohol precursor.
- Sigma-Aldrich (Merck): Generally supplies the unlabeled analytical standard (Cat. 103-09-3) but partners with isotope labs for labeled variants.

Procurement "Red Flags" (Quality Assurance)

When evaluating a Certificate of Analysis (CoA) from a new supplier, reject the lot if:

- Isotopic Enrichment < 98%: Lower enrichment leads to signal overlap with the native analyte's M+1/M+2 isotopes.
- Presence of Unlabeled Parent: If the mass spectrum shows a significant peak at m/z 172, the standard is contaminated with non-deuterated material, which will artificially inflate your analyte quantification.
- Acid Content: Free acetic acid indicates hydrolysis. The standard must be neutral.

Technical Application: IDMS Workflow

The following protocol outlines the use of **2-Ethylhexyl-d17 acetate** as an internal standard for determining trace levels of 2-ethylhexyl acetate in environmental water samples via GC-MS.

The Self-Validating System (SVS)

To ensure data integrity, every batch must include a Blank Spike Check:

- Inject the Internal Standard (IS) alone in clean solvent.
- Monitor the analyte retention time and mass window.
- Pass Criteria: Signal at the analyte's mass transition must be < 0.1% of the IS response. This confirms the IS does not contain unlabeled impurities (the "cross-contribution" check).

Experimental Protocol (GC-MS SIM Mode)

Step 1: Stock Preparation

- Dissolve 10 mg **2-Ethylhexyl-d17 acetate** in 10 mL Acetone-d6 or Methanol (HPLC grade) to create a 1,000 ppm stock.
- Store at -20°C. Stability is ~6 months.

Step 2: Sample Extraction (Liquid-Liquid)

- Take 100 mL water sample.
- CRITICAL: Add 10

L of diluted IS working solution (10 ppm) before extraction. This corrects for extraction efficiency losses.

- Extract with 5 mL Dichloromethane (DCM). Shake vigorously for 20 mins.
- Separate organic layer, dry over anhydrous

.

Step 3: GC-MS Parameters (Agilent 7890/5977 equiv)

- Column: DB-5ms or HP-5ms (30m x 0.25mm x 0.25 m).
- Carrier: Helium @ 1.0 mL/min.
- Temp Program: 40°C (hold 2 min)
10°C/min
250°C.
- Ionization: EI (70 eV).

Step 4: SIM Acquisition (Selected Ion Monitoring) Using SIM mode dramatically increases sensitivity over Full Scan.

| Compound | Quant Ion (m/z) | Qualifier Ions (m/z) | Ret. Time (approx) |
|---------------------|-----------------|----------------------|--------------------|
| Analyte (Unlabeled) | 112 | 172, 57, 43 | 10.5 min |
| IS (D17-Acetate) | 129 | 189, 64, 46 | 10.45 min* |

*Note: Deuterated compounds often elute slightly earlier than non-deuterated analogs due to the inverse isotope effect on chromatography.

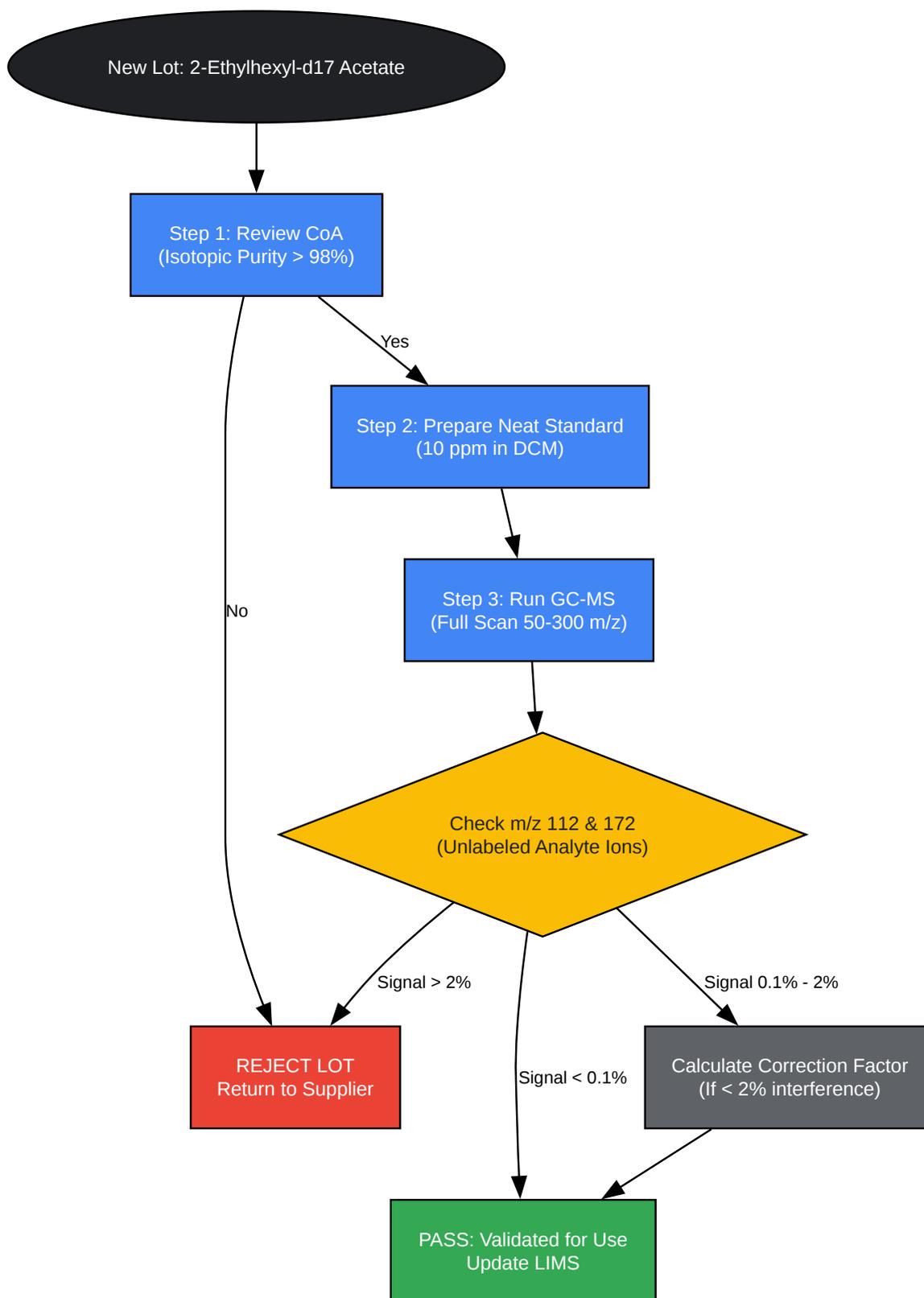
Data Calculation

Calculate concentration using the Response Factor (

) derived from a calibration curve:

Visualizing the Validation Workflow

The following diagram illustrates the decision logic for validating a new lot of **2-Ethylhexyl-d17 acetate** before it enters the analytical workflow.



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Caption: Logic flow for incoming Quality Control of deuterated internal standards to prevent isotopic cross-contamination.

References & Authority

- Source of CAS 1219802-70-6 and physical specifications.
- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 7635: 2-Ethylhexyl acetate (Unlabeled Reference). Retrieved from [[Link](#)]
 - Reference for unlabeled physical properties and metabolic pathways.
- Russak, E. M., et al. (2019).[2] "Impact of Deuterium Substitution on the Pharmacokinetics of Pharmaceuticals." *Annals of Pharmacotherapy*, 53(2), 211-216.[2]
 - Foundational text on the kinetic isotope effects utilized in tracer studies.
- Source for handling, safety, and unlabeled precursor data.

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Sources

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